

Section 1: Chemical Product and Company Identification

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Compound of Interest		
Compound Name:	Valproic acid-d4-1	
Cat. No.:	B1433738	Get Quote

Valproic acid-d4 is the deuterated form of Valproic acid, a compound used in research, particularly as an internal standard for quantification of valproic acid by GC- or LC-MS.[1][2]

Identifier	Information
Product Name	Valproic Acid-d4
Synonyms	VPA-d4-1; 2-Propylpentanoic acid-d4-1; 2- (Propyl-1,1-d2)pentanoic-3,3-d2 acid[2][3][4]
CAS Number	345909-03-7[3], 87745-17-3[2][4]
Molecular Formula	C ₈ H ₁₂ D ₄ O ₂ [2][3][4]
Molecular Weight	148.2 g/mol [2][4]
Identified Uses	Laboratory chemicals, manufacture of substances, pharmaceutical reference standard. [3][4] This product is for research use only and not for human or veterinary diagnostic or therapeutic use.[4]

Section 2: Hazards Identification

Valproic acid-d4 is classified as a hazardous substance. The GHS classification indicates several health risks.



GHS Classification:[3]

- Acute toxicity, oral (Category 4), H302: Harmful if swallowed.[3]
- Skin corrosion/irritation (Category 2), H315: Causes skin irritation.[3]
- Serious eye damage/eye irritation (Category 1, 2A), H318/H319: Causes serious eye damage/irritation.[3]
- Reproductive toxicity (Category 1A, 1B), H360: May damage fertility or the unborn child.[3]
- Specific Target Organ Toxicity Single Exposure (Category 3), H335: May cause respiratory irritation.

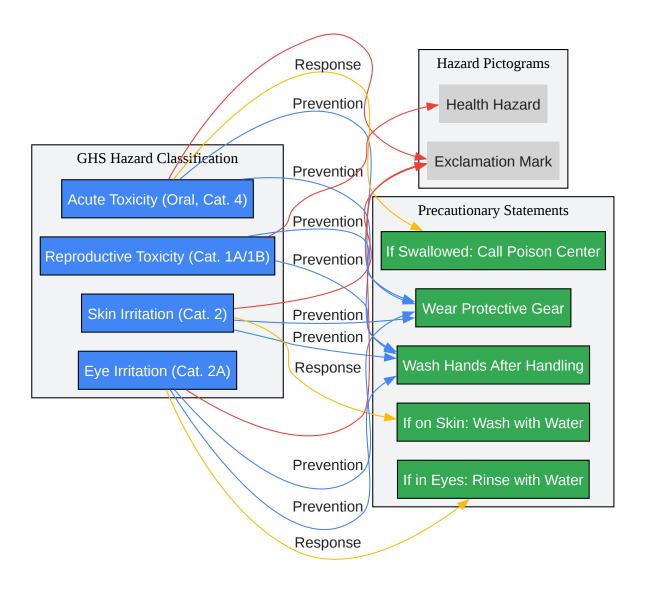
GHS Label Elements:

- Pictograms:
 - Corrosion (GHS05)
 - Exclamation Mark (GHS07)
 - Health Hazard (GHS08)
- Signal Word: Danger or Warning[3]
- Hazard Statements:
 - H302: Harmful if swallowed.[3]
 - H315: Causes skin irritation.[3]
 - H318/H319: Causes serious eye damage/irritation.[3]
 - H335: May cause respiratory irritation.
 - H360: May damage fertility or the unborn child.[3]
- Precautionary Statements:



- P264: Wash hands thoroughly after handling.[3]
- P270: Do not eat, drink or smoke when using this product.[3]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[3]
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.[3]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[5]
- P330: Rinse mouth.[3]
- P405: Store locked up.[3]
- P501: Dispose of contents/container in accordance with local regulation.





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Caption: Logical relationship between GHS classifications and precautionary statements.

Section 3: Composition/Information on Ingredients



Component	CAS Number	Formula
Valproic Acid-d4	345909-03-7 / 87745-17-3[2] [3][4]	C ₈ H ₁₂ D ₄ O ₂ [2][3][4]

Section 4: First Aid Measures

Exposure Route	First Aid Procedure
Eye Contact	Remove contact lenses. Immediately flush eyes with large amounts of water, separating eyelids to ensure adequate flushing.[3] Then consult a doctor.
Skin Contact	Wash with plenty of soap and water.[3] Remove contaminated clothing and shoes.[3]
Ingestion	Wash out mouth with water. Do NOT induce vomiting. Call a physician immediately.[3]
Inhalation	Relocate to fresh air. If breathing is difficult, give cardiopulmonary resuscitation (CPR). Avoid mouth-to-mouth resuscitation.[3]

Section 5: Firefighting Measures

Aspect	Information
Suitable Extinguishing Media	Use water spray, dry chemical, foam, or carbon dioxide fire extinguisher.[3]
Special Hazards	During combustion, may emit irritant fumes.[3]
Advice for Firefighters	Wear self-contained breathing apparatus and protective clothing.[3]

Section 6: Accidental Release Measures

Personal Precautions:







- Wear full personal protective equipment.[3]
- Avoid breathing vapors, mist, dust, or gas.[3]
- Ensure adequate ventilation.[3]
- Evacuate personnel to safe areas.[3]

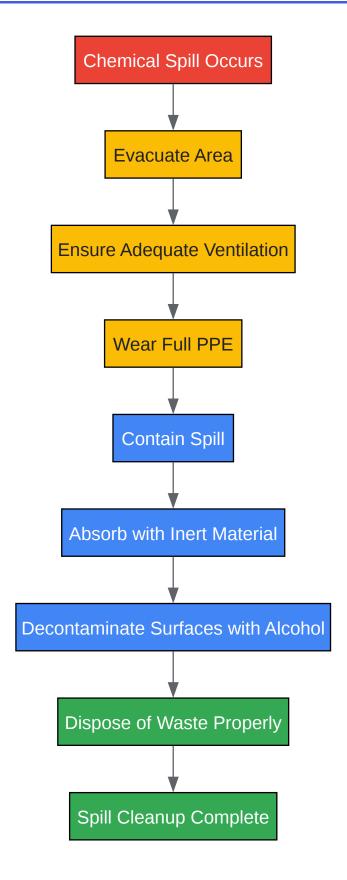
Environmental Precautions:

- Prevent further leakage or spillage.[3]
- Keep the product away from drains or water courses.

Methods for Cleaning Up:

- Absorb solutions with liquid-binding material (e.g., diatomite, universal binders).[3]
- Decontaminate surfaces and equipment by scrubbing with alcohol.[3]
- Dispose of contaminated material according to local regulations.[3]





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Caption: General workflow for handling a chemical spill.



Section 7: Handling and Storage

- Handling: Avoid inhalation, and contact with eyes and skin.[3] Use only in areas with appropriate exhaust ventilation.[3] Wear protective gloves, clothing, and eye/face protection.
 [3]
- Storage: Store locked up.[3] Keep in a well-ventilated room.[5] Recommended storage temperature is -20°C.[2]

Section 8: Exposure Controls/Personal Protection

- Engineering Controls: Use in a laboratory hood whenever possible.[5]
- Personal Protective Equipment:
 - Eye/Face Protection: Wear safety goggles.[4]
 - Skin Protection: Wear protective gloves and a full-sleeved apron or protective clothing.[3]
 [4]
 - Respiratory Protection: Use a self-contained breathing apparatus, especially when dust formation is possible.[4]

Section 9: Physical and Chemical Properties

Property	Value
Appearance	Liquid[3] or Solid[6]
Relative Density	0.927 ± 0.06 g/cm ³ [3]
Water Solubility	No data available[3]
Melting/Freezing Point	Not applicable / Undetermined[3]
Boiling Point/Range	Undetermined
Flash Point	No data available[3]
Vapor Pressure	Not applicable
Stability	Stable for ≥ 2 years when stored at -20°C.[2]



Section 10: Stability and Reactivity

- Reactivity: No further relevant information available.
- Chemical Stability: No decomposition if used according to specifications.
- Possibility of Hazardous Reactions: No dangerous reactions known.
- Conditions to Avoid: No further relevant information available.
- Incompatible Materials: Strong oxidizers.[7]
- Hazardous Decomposition Products: No dangerous decomposition products known.

Section 11: Toxicological Information

- Acute Toxicity: Harmful if swallowed.[3]
- Skin Corrosion/Irritation: Causes skin irritation.[3]
- Serious Eye Damage/Irritation: Causes serious eye damage/irritation.[3]
- Reproductive Toxicity: May damage fertility or the unborn child.[3]
- Carcinogenicity: No component of this product at levels greater than or equal to 0.1% is identified as a probable, possible, or confirmed human carcinogen by IARC or ACGIH.[3]
- Specific Target Organ Toxicity (Single Exposure): May cause respiratory irritation.

Section 12: Experimental Protocols

Detailed experimental protocols for Valproic acid-d4 are not provided in the safety data sheets. However, its primary use is as an internal standard for the quantification of valproic acid by Gas Chromatography-Mass Spectrometry (GC-MS) or Liquid Chromatography-Mass Spectrometry (LC-MS).[2] Researchers should follow established analytical chemistry protocols for using internal standards in these techniques. This typically involves adding a known quantity of Valproic acid-d4 to a sample before extraction and analysis. The ratio of the signal from the analyte (Valproic acid) to the internal standard (Valproic acid-d4) is then used for quantification.



Section 13: Signaling Pathways

Valproic acid, the non-deuterated form of this compound, is known to have several mechanisms of action, including the inhibition of histone deacetylases (HDACs).[2][8] This inhibition leads to hyperacetylation of histones, which in turn alters gene expression and can induce differentiation of transformed cells.[2] Valproic acid is specifically known to inhibit class I HDACs.[2]



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Caption: Simplified signaling pathway of HDAC inhibition by Valproic Acid.

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